

Application Notes and Protocols for 4,5-Diphenylimidazole-Based Chromogenic Reagents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Diphenylimidazole

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These application notes provide detailed protocols for the use of azo dye derivatives of **4,5-diphenylimidazole** as chromogenic reagents for the spectrophotometric determination of metal ions and for pH measurement.

Introduction

While **4,5-diphenylimidazole** itself does not exhibit significant chromogenic properties for direct analytical applications, its azo-coupled derivatives serve as versatile and effective chromogenic reagents. These azo dyes undergo distinct color changes upon complexation with specific metal ions or in response to changes in pH, enabling their use in quantitative spectrophotometric analysis. The imidazole ring and the azo group act as coordination sites for metal ions, leading to the formation of colored complexes. The synthesis of these reagents involves the diazotization of an aromatic amine followed by coupling with **4,5-diphenylimidazole**.

Application 1: Spectrophotometric Determination of Cobalt (II)

An azo dye derivative of **4,5-diphenylimidazole**, [2-(4-methoxyphenyl) azo (4, 5-diphenylimidazole)] (MPAI), can be used for the sensitive and selective determination of cobalt (II) ions.

The formation of a stable red complex between MPAI and Co(II) at an alkaline pH forms the basis of this colorimetric method.[1][2]

Quantitative Data Summary

Parameter	Value	Reference
Analyte	Cobalt (II)	[1][2]
Chromogenic Reagent	[2-(4-methoxyphenyl) azo (4, 5-diphenyl imidazole)] (MPAI)	[1][2]
Wavelength of Maximum Absorption (λ_{max}) of Complex	491 nm	[1]
Wavelength of Maximum Absorption (λ_{max}) of Reagent	415 nm	[1]
Optimum pH	9	[1][2]
Linearity Range	3.00 – 50.00 $\mu\text{g}/\text{mL}$	[1][2]
Molar Absorptivity	$0.2703 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[1]
Sandell's Sensitivity	0.0021 $\mu\text{g}/\text{cm}^2$	[1]
Limit of Detection (LOD)	2.083 $\mu\text{g}/\text{mL}$	[1]
Limit of Quantification (LOQ)	6.309 $\mu\text{g}/\text{mL}$	[1]
Stoichiometry (M:L)	1:2	[1][2]
Optimum Temperature	20 °C	[2]
Time for Maximum Absorbance	10 minutes	[2]

Experimental Protocol: Determination of Cobalt (II)

1. Reagents and Solutions:

- Cobalt (II) Stock Solution (1 mg/mL): Dissolve the appropriate amount of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ in distilled water to prepare a stock solution.[2]

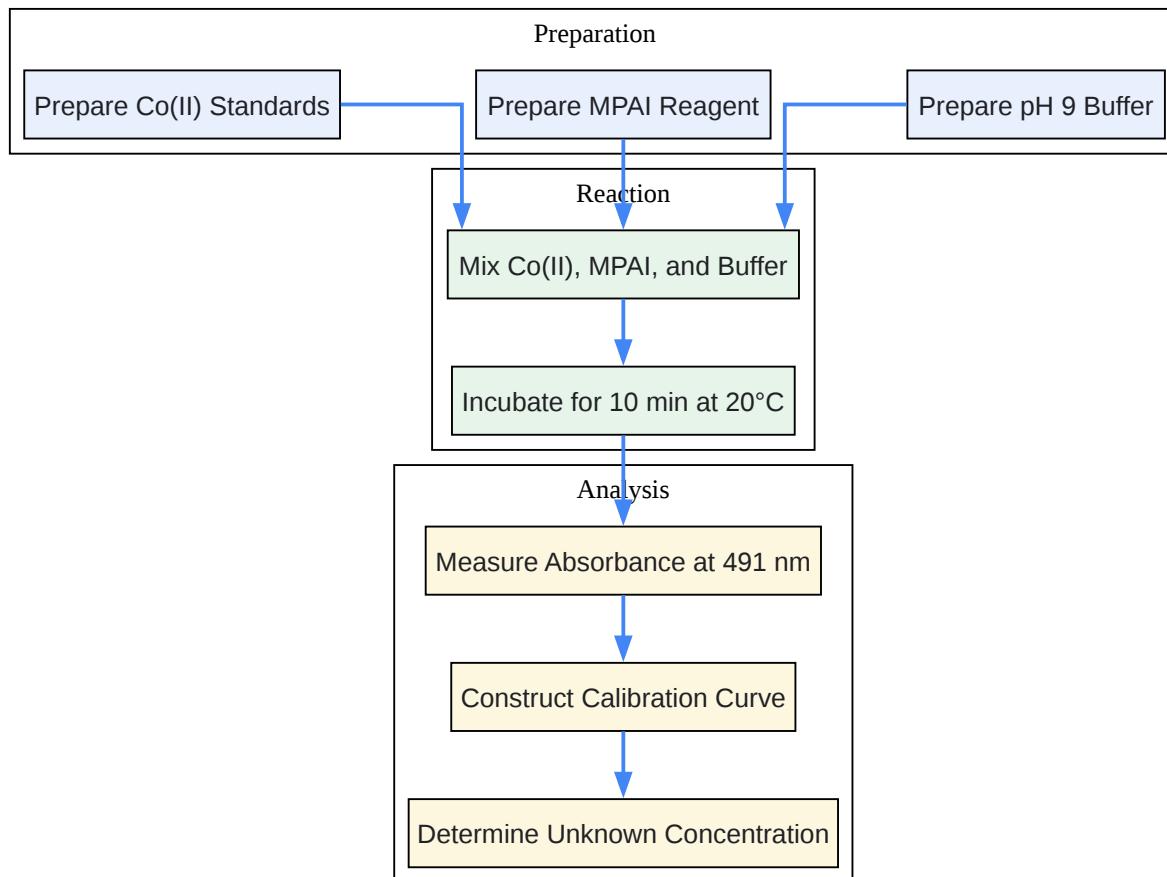
- MPAI Reagent Solution: Prepare a solution of [2-(4-methoxyphenyl) azo (4, 5-diphenyl imidazole)] (MPAI) in a suitable solvent (e.g., ethanol). The exact concentration should be determined based on the specific experimental requirements.
- Buffer Solution (pH 9): Prepare a suitable buffer solution, such as an ammonium acetate buffer, and adjust the pH to 9 using 0.1 M HCl and 0.1 M NaOH.[[1](#)][[3](#)]

2. Instrumentation:

- A double beam UV-Visible spectrophotometer with 1 cm path length quartz cells.[[2](#)]
- A calibrated pH meter.[[2](#)]

3. Procedure:

- Into a series of 10 mL volumetric flasks, add increasing aliquots of the standard Co(II) solution to cover the linear range (3.00 – 50.00 µg/mL).
- Add a fixed volume of the MPAI reagent solution to each flask.
- Add the pH 9 buffer solution to each flask.
- Dilute to the mark with distilled water and mix well.
- Allow the solutions to stand for 10 minutes at 20 °C for complete color development.[[2](#)]
- Measure the absorbance of each solution at 491 nm against a reagent blank prepared in the same manner but without the Co(II) solution.[[1](#)]
- Construct a calibration curve by plotting the absorbance versus the concentration of Co(II).
- For the determination of Co(II) in an unknown sample, follow the same procedure and determine the concentration from the calibration curve.



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Caption: Workflow for the spectrophotometric determination of Co(II) using MPAI.

Application 2: Spectrophotometric Determination of Copper (II)

A bis-azo dye derived from **4,5-diphenylimidazole**, (2,2[O-Tolidine-4,4-bis azo]bis[4,5-diphenyl imidazole]) (MBBAI), serves as a chromogenic reagent for the determination of copper (II) ions.

The complex formation at a slightly acidic pH allows for its quantification.[4][5]

Quantitative Data Summary

Parameter	Value	Reference
Analyte	Copper (II)	[4][5]
Chromogenic Reagent	(2,2[O-Tolidine-4,4-bis azo]bis[4,5-diphenyl imidazole]) (MBBAI)	[4][5]
Wavelength of Maximum Absorption (λ_{max}) of Complex	409 nm	[4][5]
Optimum pH	5	[4][5]
Linearity Range	5.00 – 80.00 $\mu\text{g}/\text{mL}$	[4][5]
Molar Absorptivity	$0.127 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	[4]
Limit of Detection (LOD)	1.924 $\mu\text{g}/\text{mL}$	[4]
Limit of Quantification (LOQ)	6.42 $\mu\text{g}/\text{mL}$	[4]
Stoichiometry (M:L)	1:2	[4][5]
Optimum Temperature	20-40 °C	[5]
Time for Stable Absorbance	5 minutes	[5]

Experimental Protocol: Determination of Copper (II)

1. Reagents and Solutions:

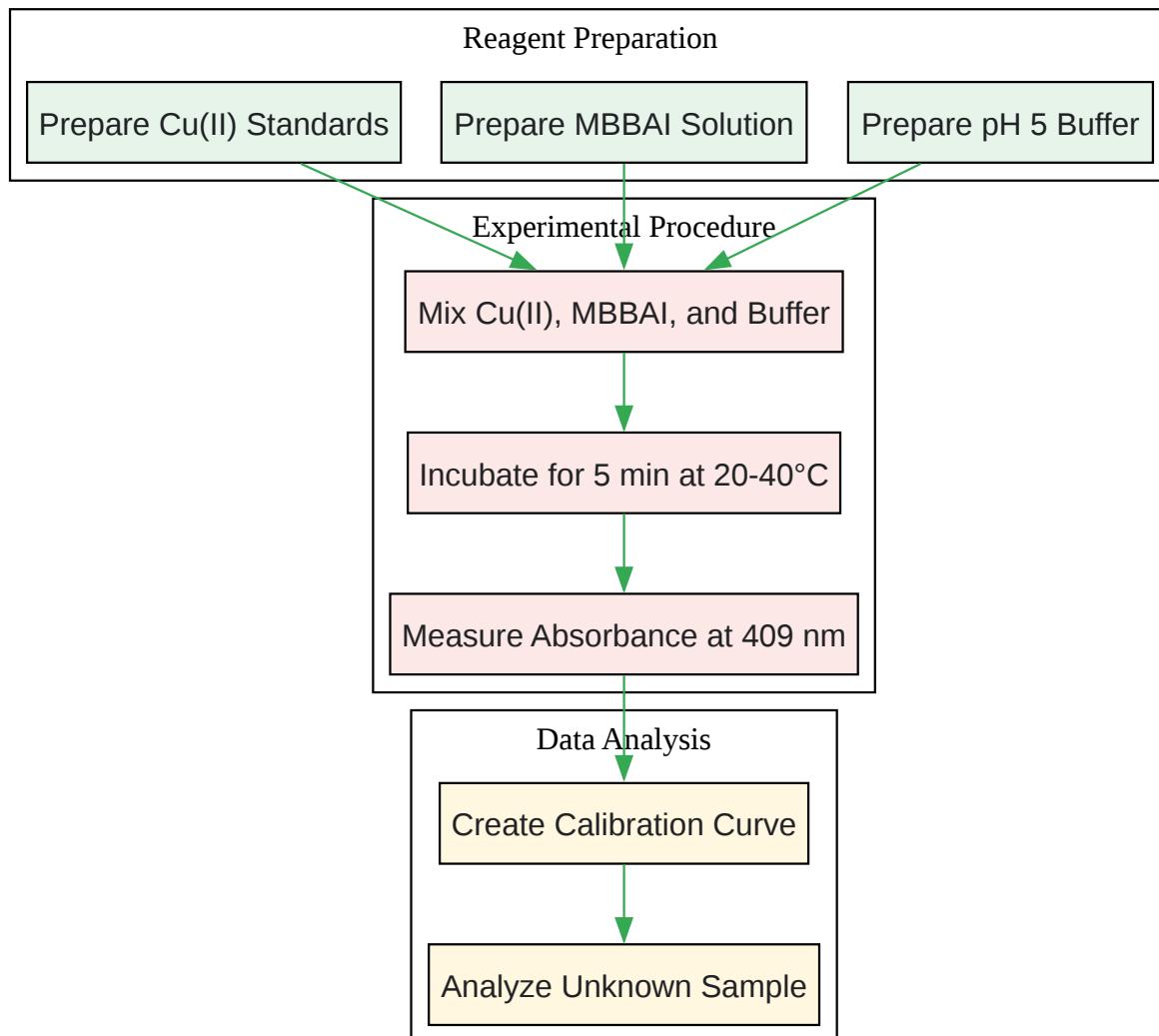
- Copper (II) Stock Solution: Prepare a standard stock solution of Cu(II) from a suitable salt (e.g., $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) in distilled water.
- MBBAI Reagent Solution: Prepare a solution of (2,2[O-Tolidine-4,4-bis azo]bis[4,5-diphenyl imidazole]) (MBBAI) in an appropriate solvent.
- Buffer Solution (pH 5): Prepare a suitable buffer, such as an acetate buffer, and adjust the pH to 5.

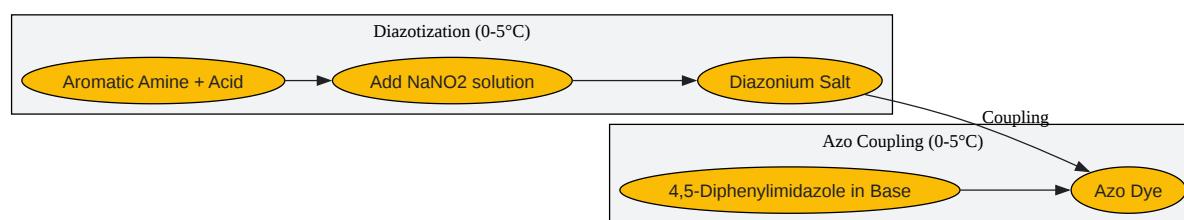
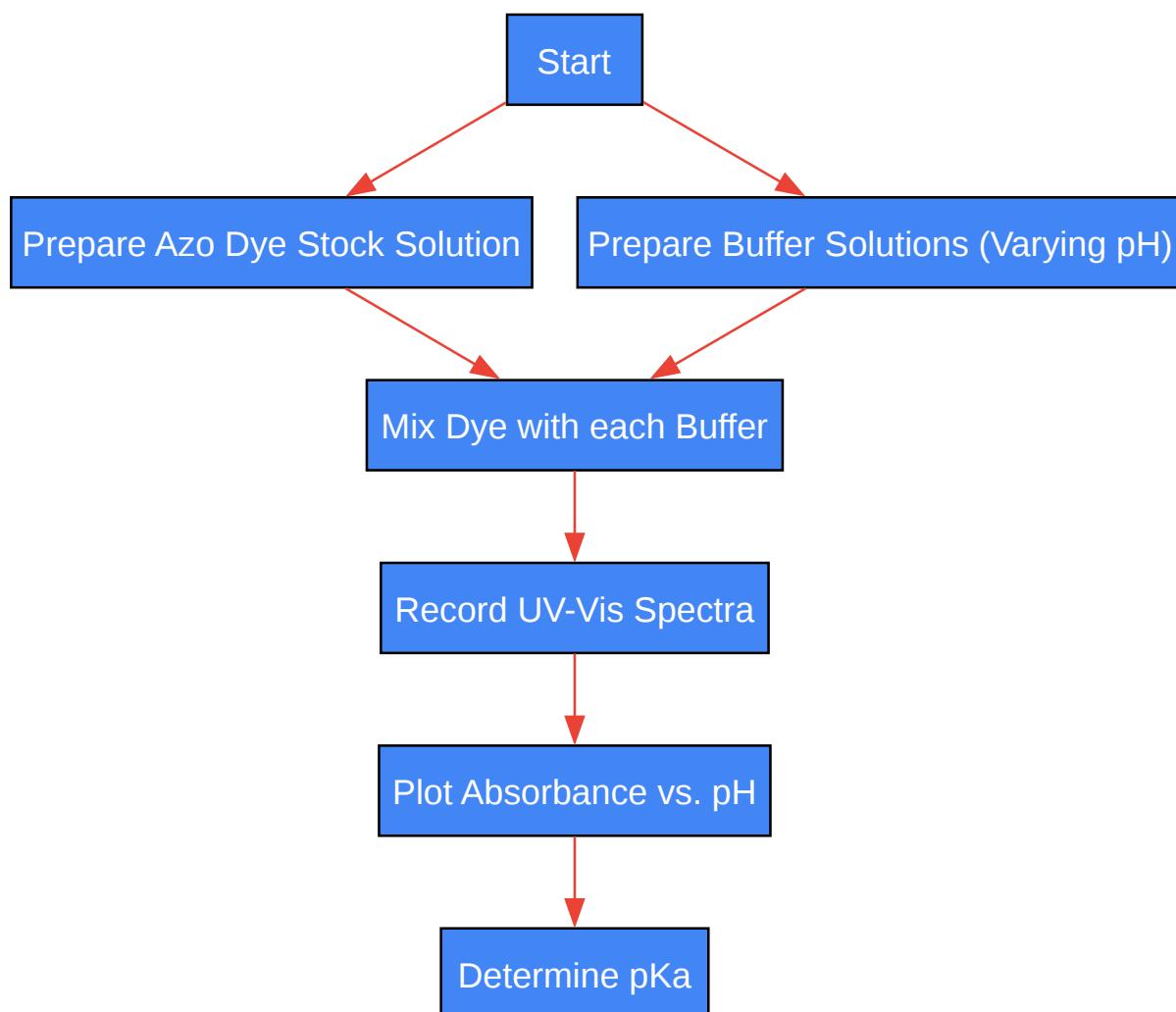
2. Instrumentation:

- A UV-Visible spectrophotometer with 1 cm cuvettes.
- A calibrated pH meter.

3. Procedure:

- In a set of volumetric flasks, add varying amounts of the standard Cu(II) solution to create a series of concentrations within the range of 5.00 – 80.00 µg/mL.
- To each flask, add a predetermined optimal concentration of the MBBAI reagent solution.[5]
- Add the pH 5 buffer to each flask.
- Dilute to the final volume with distilled water and ensure thorough mixing.
- Allow the reaction to proceed for 5 minutes at a temperature between 20-40 °C.[5]
- Measure the absorbance of the resulting solutions at 409 nm against a reagent blank.[4][5]
- Generate a calibration plot of absorbance as a function of Cu(II) concentration.
- Use the calibration curve to determine the concentration of Cu(II) in unknown samples by following the same procedure.





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